

Spectral Analysis of 2-Methoxy-3-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Methoxy-3-methylaniline

CAS No.: 18102-30-2

Cat. No.: B098021

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectral data for **2-Methoxy-3-methylaniline** ($C_8H_{11}NO$, Molar Mass: 137.18 g/mol). Due to the limited availability of published experimental spectra for this specific isomer, this document presents predicted data based on the analysis of structurally similar compounds and general principles of spectroscopy. It also outlines standardized experimental protocols for acquiring such data.

Predicted Spectral Data

The following tables summarize the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2-Methoxy-3-methylaniline**. These predictions are derived from spectral data of isomeric and related aromatic amines.

Table 1: Predicted 1H NMR Spectral Data

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~6.8-7.2	Multiplet	3H	Aromatic protons (H4, H5, H6)
~3.8	Singlet	3H	Methoxy protons (-OCH ₃)
~3.7 (broad)	Singlet	2H	Amine protons (-NH ₂)
~2.2	Singlet	3H	Methyl protons (-CH ₃)

Table 2: Predicted ¹³C NMR Spectral Data

Chemical Shift (δ , ppm)	Assignment
~145-150	C2 (quaternary, attached to -OCH ₃)
~135-140	C1 (quaternary, attached to -NH ₂)
~120-130	Aromatic CH carbons (C4, C5, C6)
~115-120	C3 (quaternary, attached to -CH ₃)
~55-60	Methoxy carbon (-OCH ₃)
~15-20	Methyl carbon (-CH ₃)

Table 3: Predicted IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3300	Medium, Doublet	N-H stretching (primary amine)
3100-3000	Medium	Aromatic C-H stretching
2950-2850	Medium	Aliphatic C-H stretching (-OCH ₃ , -CH ₃)
1620-1580	Strong	N-H bending (scissoring)
1500-1400	Strong	Aromatic C=C stretching
1250-1200	Strong	Aryl-O stretching (asymmetric)
1050-1000	Medium	Aryl-O stretching (symmetric)
850-750	Strong	C-H out-of-plane bending (aromatic substitution pattern)

Table 4: Predicted Mass Spectrometry Data

m/z	Relative Intensity	Assignment
137	High	[M] ⁺ (Molecular ion)
122	High	[M - CH ₃] ⁺
107	Medium	[M - OCH ₃] ⁺ or [M - NH ₂ - CH ₃] ⁺
94	Medium	[M - CH ₃ - CO] ⁺
77	Medium	[C ₆ H ₅] ⁺

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectral data of aromatic amines like **2-Methoxy-3-methylaniline**.

NMR Spectroscopy

Objective: To obtain ¹H and ¹³C NMR spectra for structural elucidation.

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Methoxy-3-methylaniline** in 0.5-0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters: spectral width of 10-15 ppm, pulse angle of 30-45°, relaxation delay of 1-2 seconds, and a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.
 - Typical parameters: spectral width of 200-250 ppm, pulse angle of 45-90°, relaxation delay of 2-5 seconds, and a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ¹³C.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Methodology:

- Sample Preparation:
 - Neat Liquid: If the sample is a liquid, a thin film can be prepared between two KBr or NaCl plates.

- KBr Pellet (for solids): Mix a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry KBr powder in a mortar and pestle. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Spectrum Acquisition:
 - Record a background spectrum of the empty sample compartment (or the KBr pellet without the sample).
 - Place the prepared sample in the spectrometer's sample holder and acquire the sample spectrum.
 - The instrument will automatically subtract the background spectrum from the sample spectrum.
- Data Analysis: Analyze the resulting spectrum for characteristic absorption bands corresponding to the functional groups present in **2-Methoxy-3-methylaniline**.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

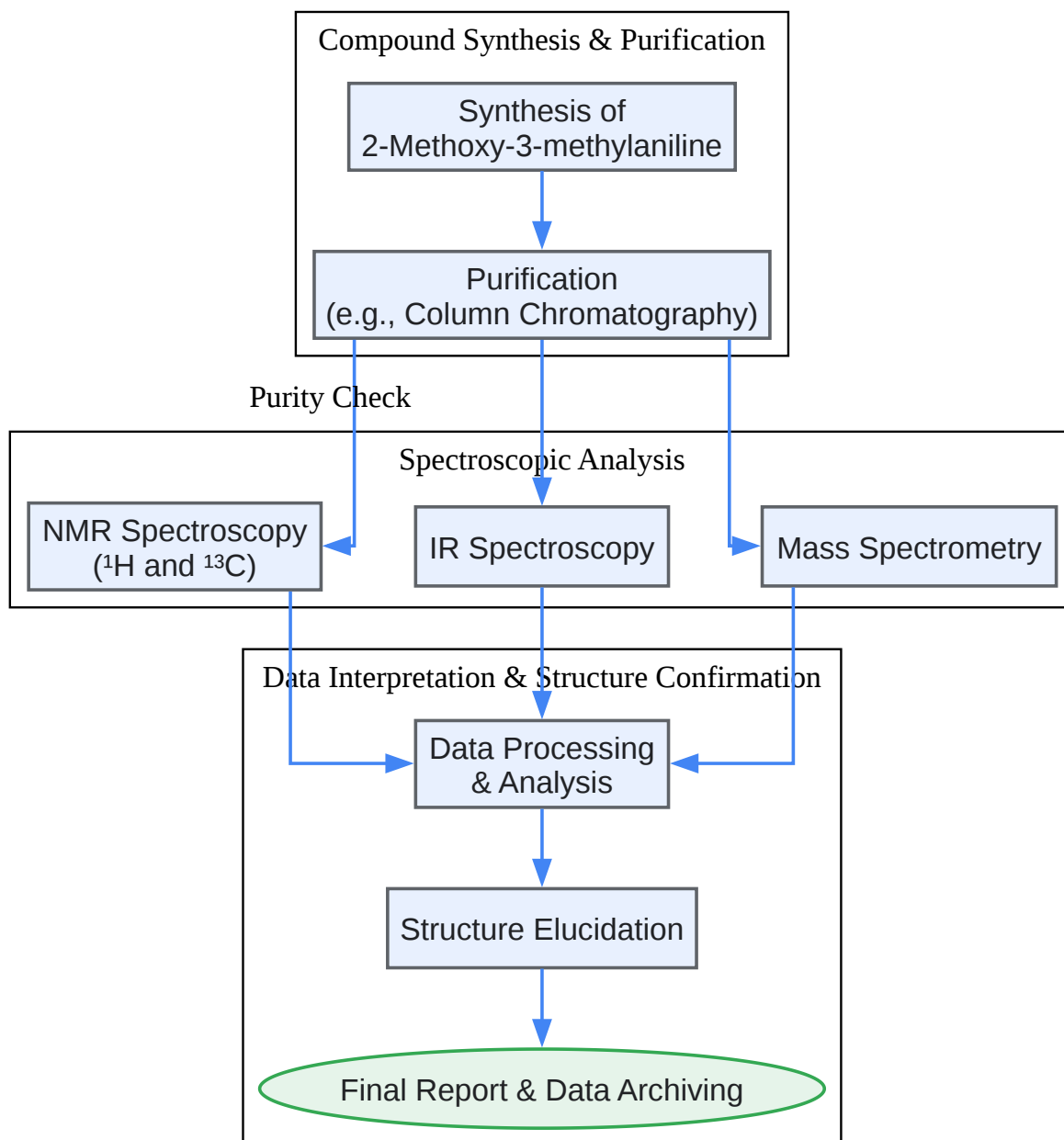
Methodology:

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a suitable inlet system, such as direct infusion or, more commonly, coupled with a gas chromatograph (GC-MS) for separation and analysis.
- Ionization: Utilize an appropriate ionization technique. Electron Ionization (EI) is a common method for relatively small, volatile molecules and provides characteristic fragmentation patterns.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

- Detection: The separated ions are detected, and a mass spectrum is generated, plotting the relative abundance of ions against their m/z values.
- Data Interpretation: Identify the molecular ion peak ($[M]^+$) to confirm the molecular weight. Analyze the fragmentation pattern to gain further structural information.

Visualization of Analytical Workflow

The following diagram illustrates a logical workflow for the comprehensive spectral analysis of a synthesized aromatic compound like **2-Methoxy-3-methylaniline**.



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Caption: Workflow for the synthesis, purification, and spectral analysis of **2-Methoxy-3-methylaniline**.

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